

# Chemical and Physical Properties of Kissoone A

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## Compound of Interest

Compound Name: Kissoone A

Cat. No.: B12386152

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**Kissoone A** is a sesquiterpene that has been isolated from valerian root.<sup>[1]</sup> The fundamental chemical identifiers for **Kissoone A** are summarized in the table below.

Property	Value	Source
CAS Number	903559-01-3	<sup>[2]</sup> <sup>[3]</sup>
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	218.33 g/mol	<sup>[1]</sup> <sup>[2]</sup>

## Biological Activity and Signaling Pathways

Currently, there is a notable absence of published research detailing the biological activity, mechanism of action, or associated signaling pathways of **Kissoone A**. While related compounds, such as Kissoone C, have been reported to promote nerve growth factor (NGF)-mediated neurite outgrowth, similar studies for **Kissoone A** are not available in the scientific literature.

## Experimental Protocols

Consistent with the lack of data on its biological activity, there are no established or published experimental protocols involving **Kissoone A**.

## Future Research Directions

The structural characteristics of **Kissoone A** as a sesquiterpene suggest potential avenues for future investigation, particularly within the realm of natural product chemistry and pharmacology. Further research is required to elucidate its biological functions and potential therapeutic applications.

Due to the limited data available, no signaling pathway or experimental workflow diagrams can be provided at this time. As new research emerges, this guide will be updated to include more comprehensive information.

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## References

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